Identifying and mitigating off-target effects of Tyroservatide

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Compound of Interest	
Compound Name:	*Tyroservatide*
CAS No.:	*154039-16-4*
Cat. No.:	*B1682650*

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Technical Support Center: Tyroservatide

This technical support center provides researchers, scientists, and drug development professionals with comprehensive troubleshooting guides and frequently asked questions (FAQs) for identifying and mitigating potential off-target effects of **Tyroservatide** (YSV).

Frequently Asked Questions (FAQs)

1. What is **Tyroservatide** and what is its known mechanism of action?

Tyroservatide (YSV) is a tripeptide with the amino acid sequence Tyr-Ser-Val.[1] Its primary established on-target mechanism of action is the inhibition of tumor metastasis by targeting the integrin-focal adhesion kinase (FAK) signaling pathway.[2][3] It has been shown to inhibit the expression of integrins β1 and β3, leading to reduced phosphorylation of FAK at Tyr397 and Tyr576/577. This, in turn, downregulates the expression and activity of matrix metalloproteinases MMP-2 and MMP-9, which are crucial for the degradation of the extracellular matrix and tumor cell invasion.[2] Some sources also classify **Tyroservatide** as a histone deacetylase (HDAC) inhibitor.[4][5]

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2. What are the known off-target effects of **Tyroservatide**?

Currently, there is limited publicly available information specifically detailing the off-target effects of **Tyroservatide**. Peptide-based therapeutics can, in general, have unintended interactions with other proteins, such as kinases, receptors, or enzymes, due to sequence homology or structural similarities with endogenous ligands. Therefore, a systematic investigation is crucial to ensure its therapeutic specificity and safety.

3. Why is it important to identify off-target effects?

Identifying off-target effects is a critical step in drug development for several reasons:

- Safety and Toxicity: Off-target interactions are a major cause of adverse drug reactions and toxicity.[6]
- Mechanism of Action: Understanding the full spectrum of a drug's interactions can provide a more complete picture of its mechanism of action and may reveal novel therapeutic applications.
- Improving Selectivity: Knowledge of off-target binding allows for the rational design of more selective and potent drug candidates with improved therapeutic indices.[7]
- Regulatory Requirements: Regulatory agencies require a thorough characterization of a drug's selectivity profile as part of the safety assessment.

4. What are the general strategies to mitigate off-target effects of peptide drugs?

Mitigating off-target effects of peptide drugs like **Tyroservatide** can be approached through several strategies:

- Rational Drug Design: Modifying the peptide sequence to enhance binding affinity for the intended target and reduce affinity for off-targets. This can involve computational modeling and structure-activity relationship (SAR) studies.[1]
- High-Throughput Screening: Systematically screening the peptide against large panels of proteins (e.g., kinases, GPCRs) to identify and quantify off-target interactions early in the development process.[1]

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- Targeted Delivery: Formulating the peptide in a delivery system that preferentially accumulates at the site of action, thereby reducing systemic exposure and the likelihood of off-target interactions.[8]

- Chemical Modification: Introducing chemical modifications, such as cyclization or stapling, to constrain the peptide's conformation and improve its target specificity.[9]

Troubleshooting Guides

Guide 1: Investigating Potential Kinase Off-Targets

Issue: You are observing unexpected cellular phenotypes or toxicity in your experiments with **Tyroservatide** that cannot be explained by its known inhibition of the FAK pathway. This might suggest off-target kinase activity.

Solution Workflow:

Detailed Steps:

- Perform Broad Kinase Panel Screening:
  - Objective: To identify potential off-target kinases of **Tyroservatide** from a large, representative panel.
  - Action: Submit **Tyroservatide** to a commercial kinase profiling service. These services typically offer screening against hundreds of kinases at a fixed concentration (e.g., 1 µM or 10 µM).[9][10]
  - Data Presentation: The results are usually provided as a percentage of inhibition for each kinase.

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Kinase Target	Tyroservatide Concentration	Percent Inhibition (%)
FAK	1 µM	85
Kinase X	1 µM	72
Kinase Y	1 µM	15
Kinase Z	1 µM	91

- Analyze Inhibition Data and Prioritize Hits:
  - Objective: To identify the most promising off-target candidates for further investigation.
  - Action: Analyze the screening data to identify kinases that show significant inhibition (e.g., >50% at 1 µM). Prioritize hits based on their biological relevance to the observed phenotype.
- Determine IC50 Values for Prioritized Hits:
  - Objective: To quantify the potency of **Tyroservatide** against the identified off-target kinases.
  - Action: Perform dose-response assays for the prioritized kinases to determine their half-maximal inhibitory concentration (IC50) values.

Kinase Target	Tyroservatide IC50 (µM)
FAK	0.2
Kinase X	1.5
Kinase Z	0.8

- Confirm Cellular Target Engagement:
  - Objective: To verify that **Tyroservatide** binds to the off-target kinase within a cellular context.

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- Action: Use a target engagement assay like the Cellular Thermal Shift Assay (CETSA).[2][3][4][11] A positive result is indicated by a shift in the thermal stability of the target protein upon binding of **Tyroservatide**.

- Conduct Functional Cell-Based Assays:
  - Objective: To determine if the off-target interaction has a functional consequence in cells.
  - Action: Design experiments to measure the activity of the signaling pathway downstream of the off-target kinase. For example, if "Kinase Z" is involved in apoptosis, assess markers of apoptosis in cells treated with **Tyroservatide**.

- Structure-Activity Relationship (SAR) Studies:
  - Objective: To identify the structural motifs of **Tyroservatide** responsible for off-target binding and to design more selective analogs.
  - Action: Synthesize and test analogs of **Tyroservatide** with modifications to its amino acid sequence. The goal is to find modifications that reduce binding to the off-target kinase while maintaining or improving affinity for FAK.

Guide 2: Comprehensive Off-Target Profiling using Proteomics

Issue: You need a broad, unbiased view of the potential off-target interactions of **Tyroservatide** beyond kinases.

Solution Workflow:

Detailed Steps:

- Proteome-wide Screening:
  - Objective: To identify all proteins that interact with **Tyroservatide** in an unbiased manner.
  - Action: Employ a chemical proteomics approach. This involves synthesizing a tagged version of **Tyroservatide** (e.g., with a biotin or alkyne handle) to be used as a "bait" to pull down its binding partners from a cell lysate. The pulled-down proteins are then identified

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by mass spectrometry.[12] Alternatively, label-free methods like Proteome Integral Solubility Alteration (PISA) can be used.[13][14]

- Data Presentation: The results are typically presented as a list of proteins with their enrichment scores or changes in solubility upon treatment with **Tyroservatide**.

Protein ID	Enrichment Ratio (Tyroservatide/Control)	p-value
P31749 (FAK)	15.2	<0.001
Q04759 (Off-target A)	8.9	<0.01
P08581 (Off-target B)	5.1	<0.05

- Data Analysis and Hit Identification:
  - Objective: To distinguish true binding partners from non-specific interactions.
  - Action: Analyze the mass spectrometry data using statistical methods to identify proteins that are significantly enriched in the **Tyroservatide**-treated sample compared to the control.
- Orthogonal Validation:
  - Objective: To confirm the direct binding of **Tyroservatide** to the high-confidence hits using a different experimental method.
  - Action: Use techniques like Surface Plasmon Resonance (SPR) with purified proteins or CETSA in intact cells to validate the interactions identified in the proteomics screen.[2][3][4][11]
- Functional Assays for Validated Hits:
  - Objective: To understand the biological consequences of the validated off-target interactions.
  - Action: For each validated off-target, investigate its known biological function and design experiments to assess if this function is modulated by **Tyroservatide**.

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Experimental Protocols

Protocol 1: Cellular Thermal Shift Assay (CETSA)

Objective: To confirm the direct binding of **Tyroservatide** to a suspected on-target or off-target protein in a cellular environment.[2][3][4][11]

Methodology:

- Cell Culture and Treatment:
  - Culture the cells of interest to ~80% confluency.
  - Treat the cells with either **Tyroservatide** at the desired concentration or a vehicle control (e.g., DMSO) for a specified period.
- Heating and Lysis:
  - Harvest the cells and resuspend them in a suitable buffer.
  - Aliquot the cell suspension into PCR tubes.
  - Heat the aliquots at a range of different temperatures (e.g., 40°C to 70°C in 2°C increments) for 3 minutes, followed by cooling at room temperature for 3 minutes.
  - Lyse the cells by freeze-thaw cycles.
- Separation of Soluble and Precipitated Proteins:
  - Centrifuge the lysates at high speed (e.g., 20,000 x g) for 20 minutes at 4°C to pellet the precipitated proteins.
  - Collect the supernatant containing the soluble proteins.
- Protein Quantification and Analysis:
  - Quantify the amount of the target protein in the soluble fraction using a specific antibody-based method, such as Western blotting or ELISA.

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- Plot the amount of soluble target protein as a function of temperature for both the **Tyroservatide**-treated and vehicle-treated samples. A shift in the melting curve to a higher temperature in the presence of **Tyroservatide** indicates target engagement.

Protocol 2: Kinase Inhibition Assay (Radiometric)

Objective: To determine the IC50 of **Tyroservatide** for a specific kinase.

Methodology:

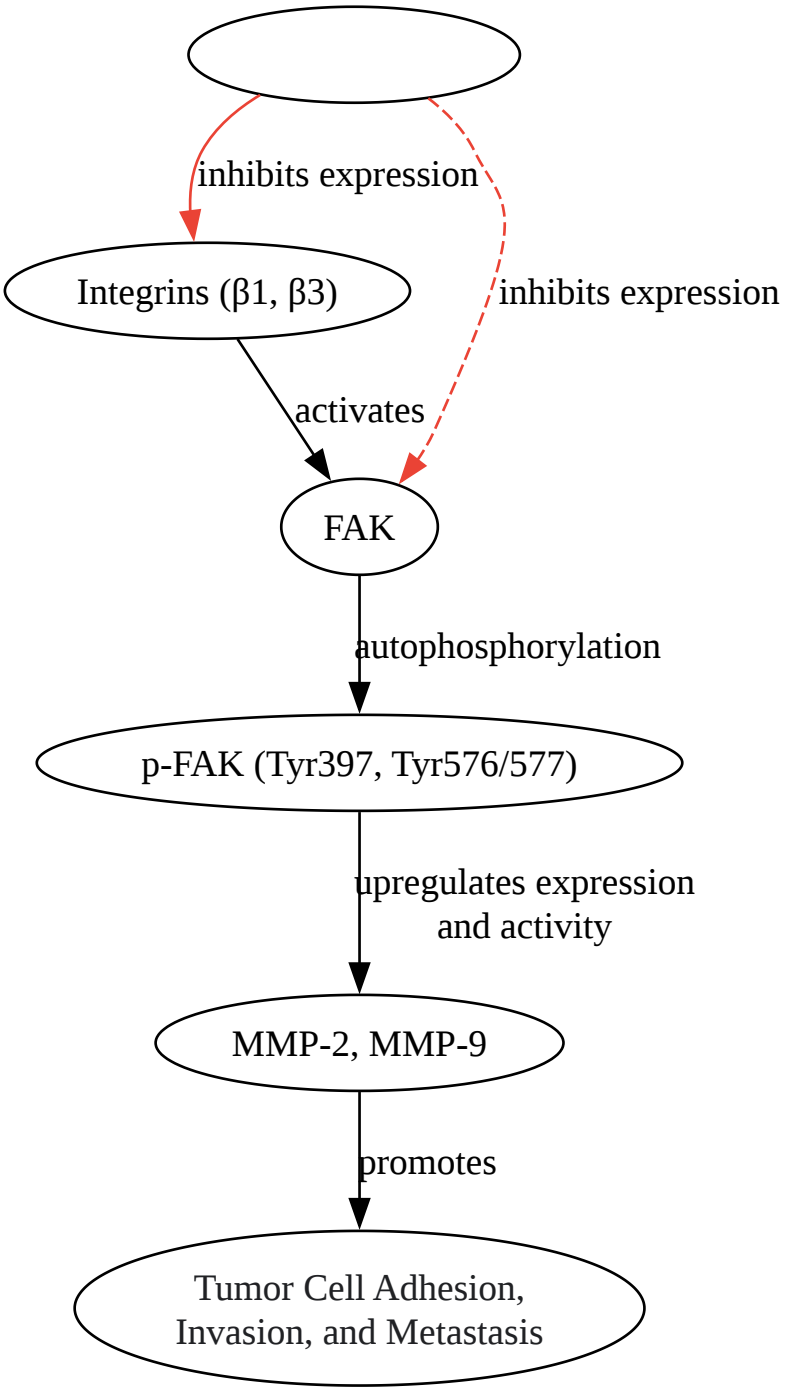
- Reaction Setup:
  - In a microplate, prepare a reaction mixture containing the purified kinase, a specific peptide substrate, and a buffer containing ATP (radiolabeled with ^{33}P) and $MgCl_2$.
  - Add **Tyroservatide** at a range of concentrations (e.g., 10-fold serial dilutions from 100 µM to 1 nM). Include a no-inhibitor control.
- Kinase Reaction:
  - Initiate the kinase reaction by adding the ATP/$MgCl_2$ mix.
  - Incubate the plate at 30°C for a specified time (e.g., 30-60 minutes).
- Stopping the Reaction and Separation:
  - Stop the reaction by adding a solution like phosphoric acid.
  - Spot the reaction mixture onto a filter membrane that binds the peptide substrate.
  - Wash the filter membrane to remove unincorporated radiolabeled ATP.
- Detection and Data Analysis:
  - Measure the radioactivity on the filter membrane using a scintillation counter.
  - Plot the percentage of kinase activity against the logarithm of the **Tyroservatide** concentration.

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- Fit the data to a sigmoidal dose-response curve to determine the IC50 value.

Visualizations

Tyroservatide On-Target Signaling Pathway



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